

Application Note: Spectrophotometric Determination of Disperse Blue 1 Concentration

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Disperse Blue 1

CAS No.: 2475-45-8

Cat. No.: B124965

[Get Quote](#)

Introduction

Disperse Blue 1, also known as C.I. 64500, is an anthraquinone dye used in the textile industry for dyeing synthetic fibers such as polyester, nylon, and cellulose acetate.[1] It is also utilized in hair dye formulations and plastics.[1] Accurate quantification of **Disperse Blue 1** is crucial for quality control in dyeing processes, formulation development, and environmental monitoring. UV-Visible spectrophotometry offers a straightforward, cost-effective, and reliable method for determining the concentration of **Disperse Blue 1** in solutions. This method is based on the Beer-Lambert law, which establishes a linear relationship between the absorbance of a solution and the concentration of the absorbing species.

Principle of the Method

The chromophoric structure of the **Disperse Blue 1** molecule absorbs light in the visible region of the electromagnetic spectrum. The intensity of this absorption is directly proportional to its concentration in a solution. By measuring the absorbance of a **Disperse Blue 1** solution at its wavelength of maximum absorbance (λ_{max}), the concentration can be determined. A calibration curve is constructed by measuring the absorbance of a series of standard solutions

of known concentrations. The concentration of an unknown sample is then determined by interpolating its absorbance value on this calibration curve.

Physicochemical Data

A summary of the key physicochemical properties of **Disperse Blue 1** is presented in the table below.

Property	Value	Reference(s)
Chemical Name	1,4,5,8-Tetraaminoanthraquinone	[1]
CAS Number	2475-45-8	[2]
Molecular Formula	C ₁₄ H ₁₂ N ₄ O ₂	[2]
Molecular Weight	268.27 g/mol	[2]
Appearance	Blue-black microcrystalline powder	[1]
Melting Point	332 °C	[2]
λ _{max} (in 50% Ethanol)	~620 nm	[3]
λ _{max} (in Methanol)	594 nm	[2]
λ _{max} (Solvent Unspecified)	607 nm	
Molar Absorptivity (ε) in Methanol at 594 nm	5,957 ± 93 L·mol ⁻¹ ·cm ⁻¹	[2]
Molar Absorptivity (ε) in Dioxane at 632.8 nm	6466.2 L·mol ⁻¹ ·cm ⁻¹	[4]
Solubility	Soluble in acetone and ethanol.[1][3] Very slightly soluble in water.[1]	[1][3]
Linear Range (in Methanol for HPLC)	2.4 - 48 µg/mL	[5]

Experimental Protocol: Quantification of Disperse Blue 1

Materials and Equipment

- Reagents:
 - **Disperse Blue 1** (analytical standard)
 - Spectroscopic grade acetone or ethanol
 - Deionized water
- Equipment:
 - UV-Visible Spectrophotometer (double or single beam)
 - 10 mm path length quartz or glass cuvettes
 - Analytical balance (± 0.0001 g)
 - Volumetric flasks (100 mL, 50 mL, 25 mL, 10 mL)
 - Graduated cylinders
 - Micropipettes and tips
 - Beakers and glass stirring rods
 - Ultrasonic bath

Preparation of Standard Solutions

2.1. Preparation of 100 mg/L (100 μ g/mL) Stock Solution

- Accurately weigh 10.0 mg of **Disperse Blue 1** powder using an analytical balance.
- Quantitatively transfer the powder to a 100 mL volumetric flask.

- Add approximately 70 mL of spectroscopic grade acetone (or ethanol) to the flask.
- Place the flask in an ultrasonic bath for 10-15 minutes to ensure the complete dissolution of the dye.
- Allow the solution to equilibrate to room temperature.
- Add acetone (or ethanol) to the flask up to the 100 mL mark.
- Stopper the flask and invert it multiple times to ensure the solution is homogeneous. This is the 100 µg/mL stock solution.

2.2. Preparation of Working Standard Solutions

Prepare a series of working standard solutions by diluting the 100 µg/mL stock solution. A suggested concentration range is 1.0 to 25.0 µg/mL.

Standard	Concentration (µg/mL)	Volume of Stock Solution (mL)	Final Volume (mL)	Diluent
1	1.0	0.25	25	Acetone (or Ethanol)
2	2.5	0.25	10	Acetone (or Ethanol)
3	5.0	0.5	10	Acetone (or Ethanol)
4	10.0	1.0	10	Acetone (or Ethanol)
5	15.0	1.5	10	Acetone (or Ethanol)
6	25.0	2.5	10	Acetone (or Ethanol)

Note: Use appropriate volumetric flasks and pipettes for accurate dilutions.

Spectrophotometric Measurement

3.1. Determination of Maximum Wavelength (λ_{\max})

- Turn on the spectrophotometer and allow it to warm up for at least 30 minutes.
- Set the spectrophotometer to scan a wavelength range from 400 nm to 800 nm.
- Use a cuvette filled with the solvent (acetone or ethanol) as the blank to zero the instrument.
- Measure the absorbance spectrum of the 10.0 $\mu\text{g/mL}$ standard solution.
- Identify the wavelength that corresponds to the highest absorbance peak. This is the λ_{\max} . It is expected to be in the range of 600-620 nm.

3.2. Measurement of Calibration Standards and Unknown Sample

- Set the spectrophotometer to measure absorbance at the determined λ_{\max} .
- Zero the instrument using the solvent blank.
- Measure the absorbance of each of the prepared working standard solutions, starting from the lowest concentration.
- Rinse the cuvette with the solvent between each measurement.
- Measure the absorbance of the unknown sample solution. If the absorbance is higher than the highest standard, dilute the sample with a known volume of the solvent and re-measure.

Data Analysis

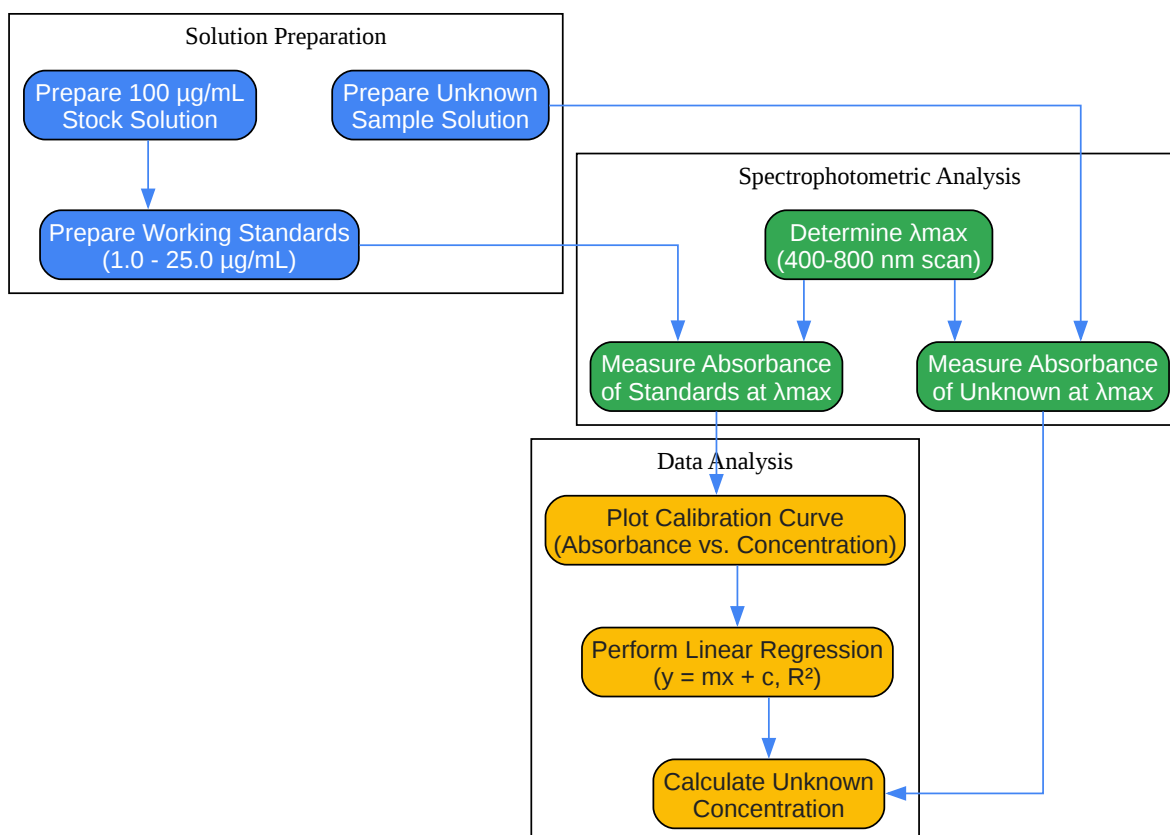
- Create a table of the concentrations of the standard solutions and their corresponding absorbance values.
- Plot a graph of absorbance (y-axis) versus concentration (x-axis).
- Perform a linear regression on the data points to obtain the equation of the line ($y = mx + c$) and the coefficient of determination (R^2). The R^2 value should be ≥ 0.995 for a good linear fit.

- Use the equation of the calibration curve to calculate the concentration of **Disperse Blue 1** in the unknown sample. Remember to account for any dilutions made to the unknown sample.

Concentration of Unknown = (Absorbance of Unknown - y-intercept) / slope

Visualizations

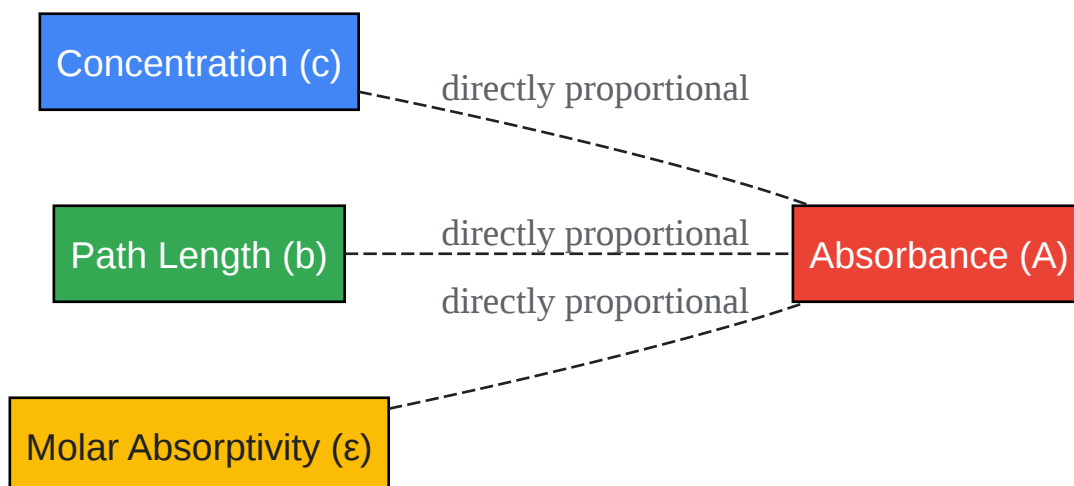
Experimental Workflow



[Click to download full resolution via product page](#)

Caption: Workflow for the spectrophotometric determination of **Disperse Blue 1**.

Beer-Lambert Law Relationship



[Click to download full resolution via product page](#)

Caption: Relationship of variables in the Beer-Lambert Law.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Disperse Blue 1 - Some Flame Retardants and Textile Chemicals, and Exposures in the Textile Manufacturing Industry - NCBI Bookshelf [[ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. Disperse Blue 1 | 2475-45-8 | Benchchem [[benchchem.com](https://www.benchchem.com/)]
- 3. Disperse Blue 1 | C₁₄H₁₂N₄O₂ | CID 17190 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. [researchgate.net](https://www.researchgate.net/) [[researchgate.net](https://www.researchgate.net/)]
- 5. [researchgate.net](https://www.researchgate.net/) [[researchgate.net](https://www.researchgate.net/)]

- To cite this document: BenchChem. [Application Note: Spectrophotometric Determination of Disperse Blue 1 Concentration]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b124965/docs#application-note-spectrophotometric-determination-of-disperse-blue-1-concentration\]](https://www.benchchem.com/product/b124965/docs#application-note-spectrophotometric-determination-of-disperse-blue-1-concentration)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)